

An In-depth Technical Guide to the Chemical Properties of Sodium Bitartrate Monohydrate

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Compound of Interest

Compound Name: Sodium bitartrate monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **sodium bitartrate monohydrate** ($\text{NaC}_4\text{H}_5\text{O}_6 \cdot \text{H}_2\text{O}$), a compound frequently utilized in the pharmaceutical industry as an excipient, particularly as a buffering agent and pH modifier.^[1] This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation.

Physicochemical Properties

Sodium bitartrate monohydrate is the monosodium salt of L-(+)-tartaric acid in its hydrated form.^[2] It presents as a white crystalline powder and is known for its mild acidity in aqueous solutions.^[2]

General Properties

A summary of the general physicochemical properties of **sodium bitartrate monohydrate** is presented in Table 1.

Property	Value	References
Chemical Formula	C ₄ H ₅ NaO ₆ ·H ₂ O	[2][3][4][5]
Molecular Weight	190.08 g/mol	[2][3][4][5][6]
Appearance	White crystalline powder	[2]
CAS Number	6131-98-2	[3][5][6]
EC Number	208-400-9	[6]

Solubility

Sodium bitartrate monohydrate is soluble in water and practically insoluble in ethanol. Its solubility in water is temperature-dependent.

Solvent	Solubility	Temperature	References
Water	1 g in 10 mL	25 °C	
Water	1 g in 1.8 mL	100 °C	
Ethanol	Insoluble	-	

pH and Acidity

As an acid salt, **sodium bitartrate monohydrate** forms an acidic solution when dissolved in water. The pH of a 0.1 M aqueous solution typically ranges from 3.0 to 4.0 at 25 °C. This property makes it a useful buffering agent in pharmaceutical formulations.

Thermal Properties

The thermal behavior of **sodium bitartrate monohydrate** is characterized by its dehydration and subsequent decomposition at elevated temperatures.

Property	Value	References
Melting Point	Decomposes at approximately 253 °C	[7]
Dehydration	Loses water of hydration at approximately 100 °C	

Crystal Structure

Sodium bitartrate monohydrate crystallizes in the orthorhombic crystal system. The crystal structure is characterized by a network of tartrate ions linked by sodium ions and hydrogen bonding involving the water molecules of hydration.

Reactivity and Stability

Sodium bitartrate monohydrate is a stable compound under normal storage conditions. It is incompatible with strong oxidizing agents.

Experimental Protocols

The following sections outline generalized experimental protocols for determining key chemical properties of **sodium bitartrate monohydrate**. These protocols are based on standard pharmacopeial methods and should be adapted and validated for specific laboratory conditions.

Determination of Solubility

Objective: To determine the solubility of **sodium bitartrate monohydrate** in water at a specified temperature.

Methodology (based on the shake-flask method):

- Preparation: Add an excess amount of **sodium bitartrate monohydrate** to a known volume of purified water in a sealed, temperature-controlled vessel.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visually

confirmed.

- Sampling: Withdraw a sample of the supernatant, ensuring no solid particles are transferred. This can be achieved by filtration through a suitable membrane filter (e.g., 0.45 μm) that has been pre-saturated with the solution to avoid loss of solute by adsorption.
- Analysis: Analyze the concentration of the dissolved **sodium bitartrate monohydrate** in the filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or a titrimetric method.
- Calculation: Express the solubility in terms of g/100 mL or mol/L.

pH Determination of an Aqueous Solution

Objective: To measure the pH of a 0.1 M aqueous solution of **sodium bitartrate monohydrate**.

Methodology (based on USP <791>):

- Solution Preparation: Accurately weigh 1.9008 g of **sodium bitartrate monohydrate** and dissolve it in sufficient purified water to make 100.0 mL of solution.
- Calibration: Calibrate a pH meter using at least two standard buffer solutions that bracket the expected pH of the sample (e.g., pH 4.0 and pH 7.0).
- Measurement: Immerse the calibrated electrode in the prepared 0.1 M solution and record the pH reading once it has stabilized. The measurement should be performed at a controlled temperature (e.g., 25 ± 2 °C).

Thermal Analysis by Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Objective: To characterize the thermal decomposition and phase transitions of **sodium bitartrate monohydrate**.

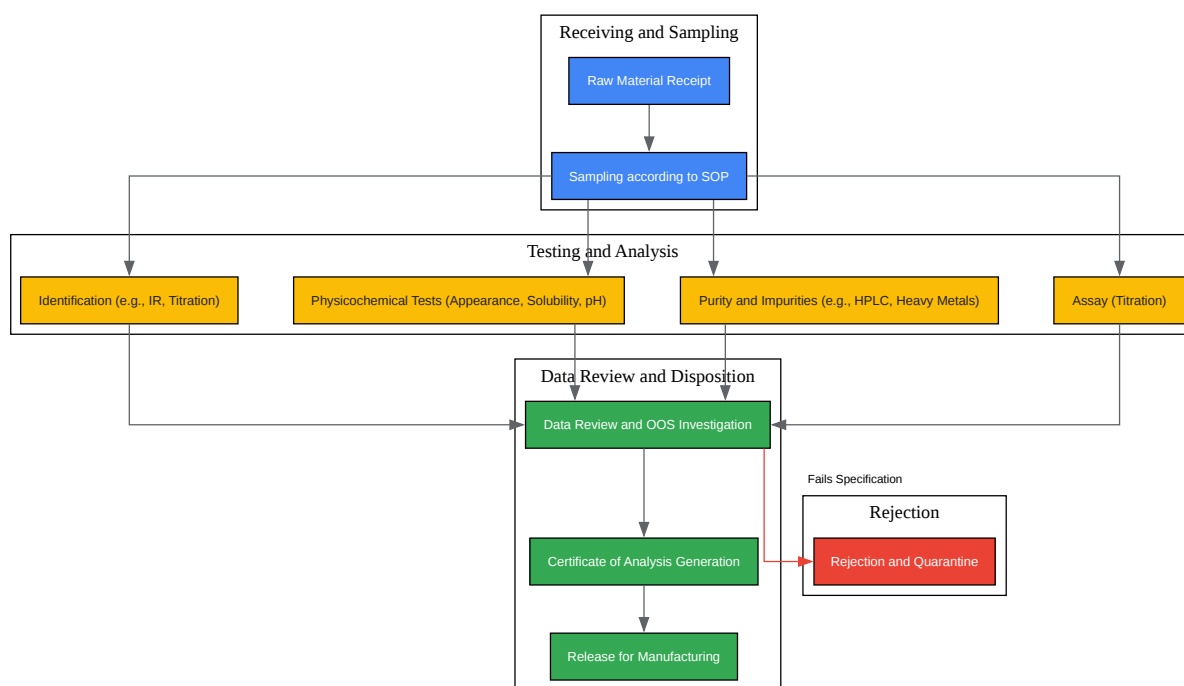
Methodology:

- Thermogravimetric Analysis (TGA):

- Sample Preparation: Accurately weigh 5-10 mg of the sample into a suitable TGA pan (e.g., alumina).
- Instrument Setup: Place the pan in the TGA furnace. Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min).
- Heating Program: Heat the sample from ambient temperature to approximately 300 °C at a controlled heating rate (e.g., 10 °C/min).
- Data Analysis: Record the mass loss as a function of temperature. The initial weight loss corresponding to the loss of one mole of water should be observed around 100 °C.
- Differential Scanning Calorimetry (DSC):
 - Sample Preparation: Accurately weigh 2-5 mg of the sample into a hermetically sealed aluminum pan.
 - Instrument Setup: Place the sample pan and an empty reference pan in the DSC cell. Purge the cell with an inert gas.
 - Heating Program: Heat the sample from ambient temperature to above its decomposition temperature (e.g., 270 °C) at a controlled heating rate (e.g., 10 °C/min).
 - Data Analysis: Record the heat flow as a function of temperature. Observe endothermic and exothermic events, such as dehydration and decomposition. The onset and peak temperatures of these events should be determined.

Quality Control Workflow for Pharmaceutical Excipients

As an excipient, **sodium bitartrate monohydrate** must undergo rigorous quality control testing to ensure its suitability for use in pharmaceutical products. The following diagram illustrates a typical workflow for the quality control and release of this excipient.



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